

Toxicological Profile of 3-(2-Chlorophenyl)propionic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-(2-Chlorophenyl)propionic acid

Cat. No.: B156443

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a scientific audience and is not a substitute for a formal safety data sheet (SDS) or a comprehensive risk assessment. The toxicological data available for **3-(2-Chlorophenyl)propionic acid** is limited, and much of the information presented herein is based on data from structurally similar compounds and general toxicological principles.

Executive Summary

This technical guide provides a concise overview of the known and inferred toxicological profile of **3-(2-Chlorophenyl)propionic acid** (CAS No. 1643-28-3). Due to a lack of extensive specific toxicological studies on this compound, this profile incorporates data from safety data sheets, information on analogous aryl propionic acid derivatives, and general principles of chemical toxicology. The primary hazards identified are irritation to the skin, eyes, and respiratory system. The potential for systemic effects upon significant exposure cannot be ruled out. This guide also outlines general experimental protocols for toxicity testing and explores potential molecular signaling pathways, such as the cyclooxygenase (COX) and HSP90/TRAP1 pathways, that may be relevant to the biological activity of this compound class.

Chemical and Physical Properties

Property	Value	Reference
Chemical Name	3-(2-Chlorophenyl)propionic acid	[General Chemical Databases]
Synonyms	o-Chlorohydrocinnamic acid, 2-Chlorobenzenepropanoic acid	[General Chemical Databases]
CAS Number	1643-28-3	[General Chemical Databases]
Molecular Formula	C ₉ H ₉ ClO ₂	[General Chemical Databases]
Molecular Weight	184.62 g/mol	[General Chemical Databases]
Appearance	White to off-white solid/crystalline powder	[General Chemical Databases]
Melting Point	96-98 °C	[General Chemical Databases]

Hazard Profile and Classification

3-(2-Chlorophenyl)propionic acid is classified as an irritant. Direct contact can cause irritation to the skin and eyes, and inhalation of dust may lead to respiratory tract irritation.

GHS Hazard Classification Comparison

The following table summarizes the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **3-(2-Chlorophenyl)propionic acid** and its isomers or structurally related compounds. This comparison helps to provide a broader context for the potential hazards.

Compound	GHS Pictogram(s)	Hazard Statement(s)
3-(2-Chlorophenyl)propionic acid		H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation
2-(3-Chlorophenyl)propanoic acid		H302: Harmful if swallowed H317: May cause an allergic skin reaction H318: Causes serious eye damage H335: May cause respiratory irritation
DL-2-(4-chlorophenyl)propanoic acid		H301: Toxic if swallowed H317: May cause an allergic skin reaction H319: Causes serious eye irritation
3-(2,4-dichlorophenyl)propionic acid		H302: Harmful if swallowed H315: Causes skin irritation H318: Causes serious eye damage H335: May cause respiratory irritation H400: Very toxic to aquatic life

Data compiled from various Safety Data Sheets.

Quantitative Toxicological Data

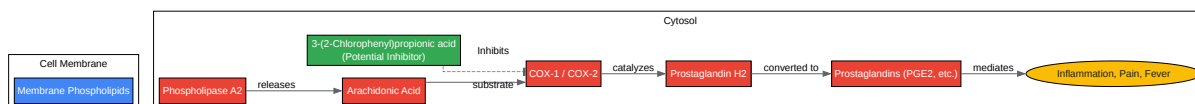
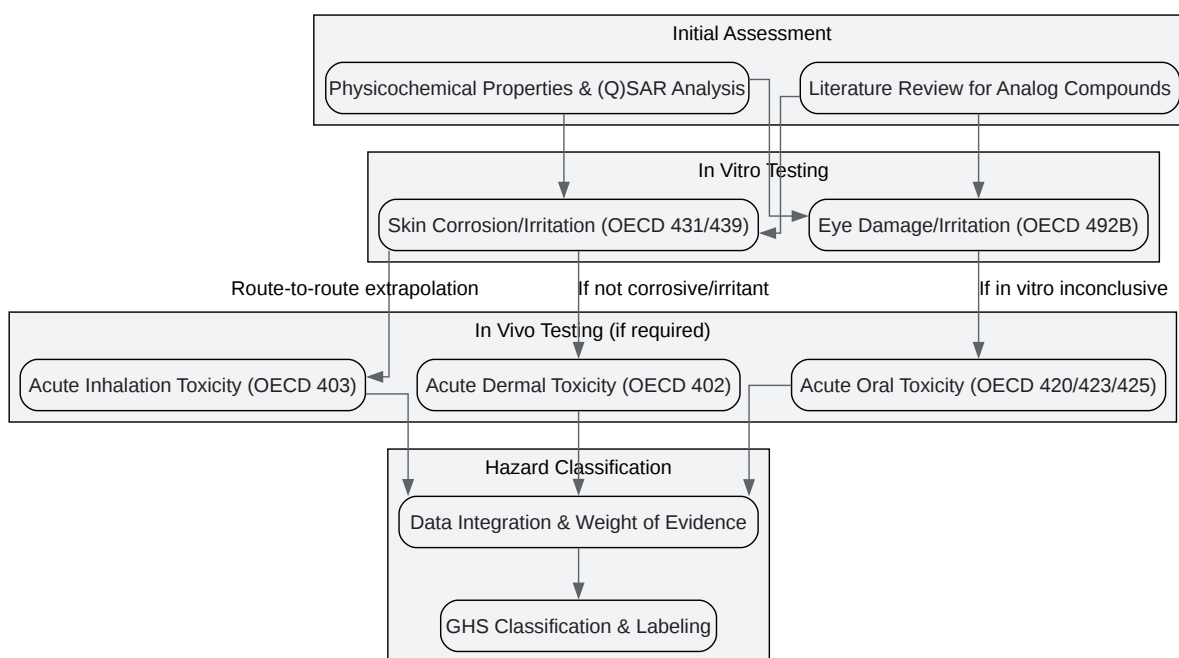
As of the date of this document, specific quantitative toxicological data such as LD50 (median lethal dose) or NOAEL (No-Observed-Adverse-Effect Level) for **3-(2-Chlorophenyl)propionic acid** are not readily available in the public domain. The toxicological assessment is therefore primarily qualitative and based on its irritant properties.

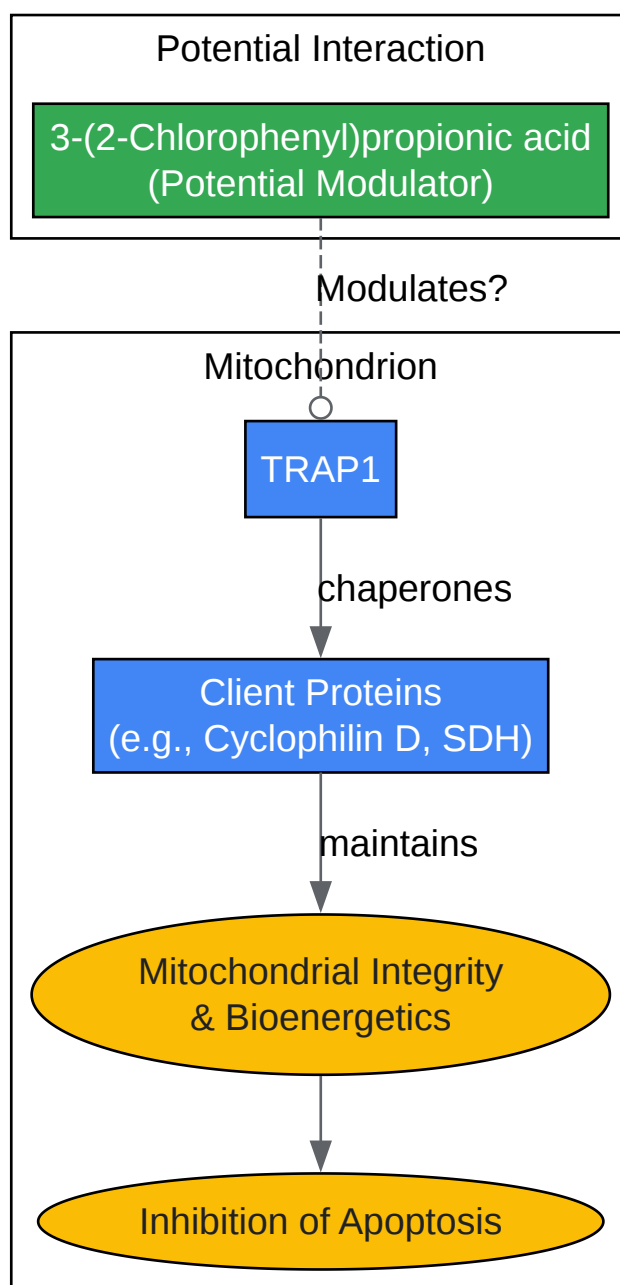
General Experimental Protocols for Toxicological Assessment

In the absence of specific experimental data for **3-(2-Chlorophenyl)propionic acid**, this section outlines the general methodologies based on OECD (Organisation for Economic Co-operation and Development) guidelines that would be employed to assess the acute toxicity of a similar chemical.

General Workflow for Acute Toxicity Assessment

The following diagram illustrates a typical workflow for assessing the acute toxicity of a chemical substance, prioritizing in vitro methods to reduce animal testing.





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